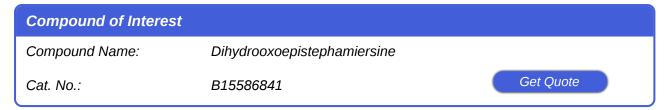


Dihydrooxoepistephamiersine: A Technical Overview of a Hasubanan Alkaloid

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Dihydrooxoepistephamiersine is a naturally occurring hasubanan-type alkaloid isolated from plants of the Stephania genus, notably Stephania japonica. This technical guide provides a comprehensive overview of its chemical properties, and known biological activities, drawing upon the broader context of hasubanan alkaloids. Due to the limited specific research on **Dihydrooxoepistephamiersine**, this document also explores the general characteristics and potential mechanisms of action of this class of compounds, offering a foundational resource for future investigation.

Chemical and Physical Properties

A summary of the key chemical and physical data for **Dihydrooxoepistephamiersine** is presented in the table below.



Property	Value
CAS Number	51804-69-4
Molecular Formula	C21H27NO7
Molecular Weight	405.44 g/mol
Compound Type	Hasubanan Alkaloid
Source	Roots of Stephania japonica
Physical Description	Powder

Molecular Structure

The definitive molecular structure of **Dihydrooxoepistephamiersine** is a critical component for understanding its bioactivity. While a publicly available 2D or 3D structure from a primary scientific database remains elusive, its classification as a hasubanan alkaloid indicates a core polycyclic structure. A certificate of analysis from a commercial supplier confirms that its Nuclear Magnetic Resonance (NMR) data are consistent with the proposed hasubanan framework.

Biological Activity and Potential Signaling Pathways

Direct experimental studies on the biological activity and signaling pathways of **Dihydrooxoepistephamiersine** are not extensively documented in publicly accessible literature. However, research on related hasubanan alkaloids provides significant insights into its potential pharmacological effects.

Potential Anti-Inflammatory Activity

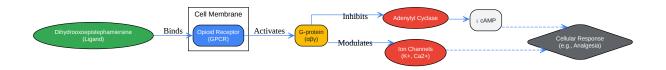
Several hasubanan alkaloids isolated from Stephania longa have demonstrated significant anti-inflammatory properties. [1][2] These compounds were found to inhibit the production of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α) and interleukin-6 (IL-6) in lipopolysaccharide (LPS)-stimulated RAW264.7 macrophages. The IC50 values for some of these related compounds ranged from 6.54 to 30.44 μ M for IL-6 and 15.86 to 19.22 μ M for TNF- α .[1] This suggests that **Dihydrooxoepistephamiersine** may also possess anti-inflammatory activity, potentially by modulating inflammatory signaling cascades.



Potential Opioid Receptor Interaction

Hasubanan alkaloids from Stephania japonica have shown affinity for the human delta-opioid receptor, with some compounds exhibiting IC₅₀ values ranging from 0.7 to 46 μM.[3] Opioid receptors are G-protein coupled receptors (GPCRs) that, upon activation, initiate a signaling cascade.[4][5] This typically involves the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels, the modulation of ion channels (activation of potassium channels and inhibition of calcium channels), and the activation of mitogen-activated protein kinase (MAPK) pathways.[4][6][7] Given the structural similarity, it is plausible that **Dihydrooxoepistephamiersine** could interact with opioid receptors, thereby influencing pain and other neurological pathways.

A simplified representation of a potential opioid receptor signaling pathway is depicted below.



Click to download full resolution via product page

Caption: Hypothetical signaling pathway of **Dihydrooxoepistephamiersine** via an opioid receptor.

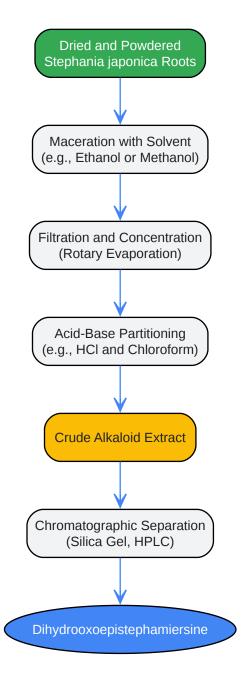
Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **Dihydrooxoepistephamiersine** are not readily available. However, general methods for the extraction and isolation of alkaloids from Stephania species can be adapted.

General Protocol for Alkaloid Isolation from Stephania species

The following outlines a general workflow for the isolation of hasubanan alkaloids.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. mmbio.cn [mmbio.cn]
- 2. Hasubanan alkaloids with anti-inflammatory activity from Stephania longa PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Hasubanan alkaloids with delta-opioid binding affinity from the aerial parts of Stephania japonica PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. pnas.org [pnas.org]
- 7. Opioid Receptor Signal Transduction Mechanisms | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Dihydrooxoepistephamiersine: A Technical Overview of a Hasubanan Alkaloid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15586841#dihydrooxoepistephamiersine-casnumber-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







The Availability & The ling